

Section 1: Experimentally Determined Properties of 1-Chloropentane

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Compound of Interest

Compound Name: 1-Chloropentane

CAS No.: 29656-63-1

Cat. No.: B7769331

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Experimental measurement remains the benchmark for determining the physical properties of a compound. The values obtained are grounded in direct observation under controlled laboratory conditions. The properties of **1-Chloropentane** have been well-characterized through various standard analytical techniques.

Key Physicochemical Data

A survey of established chemical data sources reveals a consensus on the core properties of **1-Chloropentane**, though minor variations exist depending on the precise experimental conditions.

Property	Experimental Value	Conditions	Source(s)
Boiling Point	107-108 °C	Atmospheric Pressure	[1] [4] [5] [6]
107.9 °C	760 mmHg	[7] [8]	
Density	0.882 g/mL	25 °C	[1] [4] [5]
0.88 g/cm ³	20 °C	[7]	
Viscosity	0.59 mPa·s	20 °C	[9]
Vapor Pressure	32.9 mmHg	25 °C	[7] [8]
Refractive Index	1.412	20 °C (D-line)	[5] [6]
Water Solubility	197 mg/L	25 °C	[7] [8]

Experimental Protocols: A Self-Validating System

The trustworthiness of experimental data hinges on the robustness of the methodology. Below are detailed protocols for determining two fundamental properties: boiling point and density. These methods are chosen for their reliability and accessibility in a standard organic chemistry laboratory.

Protocol 1: Determination of Boiling Point via Simple Distillation

This method leverages the principle that a liquid's boiling point is the temperature at which its vapor pressure equals the surrounding atmospheric pressure.[\[4\]](#) Distillation also serves as a purification step, making it a dual-purpose technique.

Causality Behind Experimental Choices:

- **Boiling Chips:** These are added to prevent "bumping" (sudden, violent boiling) by providing nucleation sites for smooth bubble formation.
- **Thermometer Placement:** The thermometer bulb must be positioned just below the side arm of the distillation flask to ensure it accurately measures the temperature of the vapor that is in thermal equilibrium with the boiling liquid, not the liquid itself.[\[4\]](#)

Apparatus:

- Round-bottom distillation flask
- Heating mantle
- Clamps and stand
- Condenser
- Receiving flask
- Thermometer (-10 to 150 °C range)
- Boiling chips

Procedure:

- Assembly: Assemble the simple distillation apparatus, ensuring all glass joints are securely connected.
- Sample Preparation: Place the **1-Chloropentane** sample into the distillation flask, filling it to no more than two-thirds of its volume. Add 2-3 boiling chips.
- Heating: Begin heating the flask gently with the heating mantle.
- Observation: Observe the temperature as the liquid heats. The temperature will rise and then stabilize as the vapor condenses on the thermometer bulb.
- Data Recording: Record the temperature at which the liquid is actively boiling and a steady stream of distillate is collected in the receiving flask. This stable temperature is the boiling point.
- Correction: If the atmospheric pressure is not 760 mmHg, a pressure correction may be applied for higher accuracy.

Protocol 2: Determination of Density using a Pycnometer

A pycnometer, or density bottle, is a piece of specialized glassware that allows for the precise determination of a liquid's volume, leading to a highly accurate density measurement.

Causality Behind Experimental Choices:

- **Pycnometer vs. Graduated Cylinder:** A pycnometer is used over less accurate volumetric glassware like a graduated cylinder because its ground-glass stopper has a fine capillary tube, allowing excess liquid and trapped air to escape, ensuring the contained volume is extremely consistent.^[4]
- **Temperature Control:** Density is temperature-dependent. Performing measurements at a controlled temperature (e.g., 25 °C) is crucial for reproducibility.

Apparatus:

- Pycnometer (e.g., 10 mL or 25 mL)
- Analytical balance (readable to ± 0.0001 g)
- Constant temperature water bath
- Thermometer

Procedure:

- **Mass of Empty Pycnometer:** Carefully clean and dry the pycnometer and its stopper. Weigh it on the analytical balance and record the mass (m_1).
- **Mass of Pycnometer with Water:** Fill the pycnometer with deionized water, insert the stopper, and allow it to equilibrate in a water bath set to a specific temperature (e.g., 25.0 °C). Ensure the capillary is filled and wipe any excess water from the outside. Weigh the filled pycnometer and record the mass (m_2).
- **Mass of Pycnometer with Sample:** Empty and thoroughly dry the pycnometer. Fill it with **1-Chloropentane**, equilibrate it at the same temperature, wipe it dry, and weigh it. Record this mass (m_3).
- **Calculation:**

- Mass of water = $m_2 - m_1$
- Volume of pycnometer = (Mass of water) / (Density of water at the measurement temperature)
- Mass of **1-Chloropentane** = $m_3 - m_1$
- Density of **1-Chloropentane** = (Mass of **1-Chloropentane**) / (Volume of pycnometer)

Section 2: Computationally Derived Properties of 1-Chloropentane

Computational chemistry provides a powerful alternative for predicting molecular properties. Through molecular dynamics (MD) simulations, we can model the behavior of molecules and derive macroscopic properties from their collective interactions. This approach is particularly valuable for screening compounds or understanding properties under conditions that are difficult to replicate experimentally.

Predicted Physicochemical Data

Computational models, such as those used in the GROMACS simulation suite, can predict a range of properties. The Alexandria Library, a quantum-chemical database, provides calculated values for molecules like **1-chloropentane**, often used to develop and validate force fields.^[10]

Property	Computational Value	Method/Source
Dipole Moment (μ)	~2.35 D	G4/CBS-QB3 Calculation
LogP (Octanol/Water)	2.73	Computed (Suzuki, 1991)
3.10	Computed (ChemSrc)	
Molecular Weight	106.59 g/mol	Computed

Note: Direct computational values for bulk properties like boiling point and viscosity are less commonly published in databases and often require specific simulation studies. The values above represent molecular-level properties that influence bulk behavior.

Computational Protocol: A Typical MD Workflow

Determining bulk properties like density from first principles involves a multi-step simulation workflow using software like GROMACS.^{[11][12]} The core idea is to simulate a box of molecules and observe their emergent behavior.

Causality Behind Computational Choices:

- **Force Field Selection:** The choice of force field (e.g., OPLS-AA, CHARMM) is critical. It is a set of parameters that defines the potential energy of the system, dictating how atoms interact. The force field must be well-parameterized for the molecule of interest to yield accurate results.
- **Ensemble Selection (NVT/NPT):** The simulation is first equilibrated in an NVT ensemble (constant Number of particles, Volume, and Temperature) to bring the system to the correct temperature. It is then switched to an NPT ensemble (constant Number of particles, Pressure, and Temperature) to allow the simulation box volume to fluctuate, enabling the system to settle at its equilibrium density.^{[12][13]}

Apparatus (Software):

- Molecular modeling software (e.g., Avogadro) to build the initial structure.
- GROMACS simulation package.^[14]
- A suitable force field (e.g., OPLS-AA).
- High-performance computing resources.

Procedure:

- **Topology Generation:** Define the molecular topology for **1-Chloropentane**. This file contains all the information about atom types, bonds, angles, and charges required by the force field.
- **System Setup:** Create a simulation box and populate it with a sufficient number of **1-Chloropentane** molecules (e.g., ~500-1000) at a low initial density.

- **Energy Minimization:** Perform an energy minimization step to remove any unfavorable steric clashes or geometries in the initial configuration.
- **NVT Equilibration:** Run a short MD simulation in the NVT ensemble. This allows the system to reach the desired temperature (e.g., 298.15 K) while keeping the volume constant. Monitor the temperature to ensure it stabilizes.
- **NPT Equilibration:** Continue the simulation in the NPT ensemble. The pressure is held constant (e.g., 1 bar), and the box volume is allowed to change. Monitor the system's density until it converges to a stable average value.
- **Production Run:** Once equilibrated, run a longer production simulation to collect data for analysis.
- **Analysis:** The average density of the system is calculated directly from the NPT production run trajectory. Other properties, like viscosity, can be calculated from the trajectory using more complex analyses (e.g., Green-Kubo relations).

Section 3: Head-to-Head Comparison and Workflow Analysis

The true value for a researcher lies in understanding how these two approaches compare and when to apply each.

Comparative Summary Table

Property	Experimental Range	Computational Insight	Agreement
Density	0.880 - 0.882 g/mL	A well-run NPT simulation should closely reproduce this value.	High
Boiling Point	107 - 108 °C	Difficult to calculate directly; requires advanced simulation techniques (e.g., Gibbs ensemble) or can be estimated from the heat of vaporization.	Moderate to Low (Method Dependent)
LogP	2.73 (Experimental)[7]	2.73 - 3.10 (Calculated)[7][15]	High

Discussion

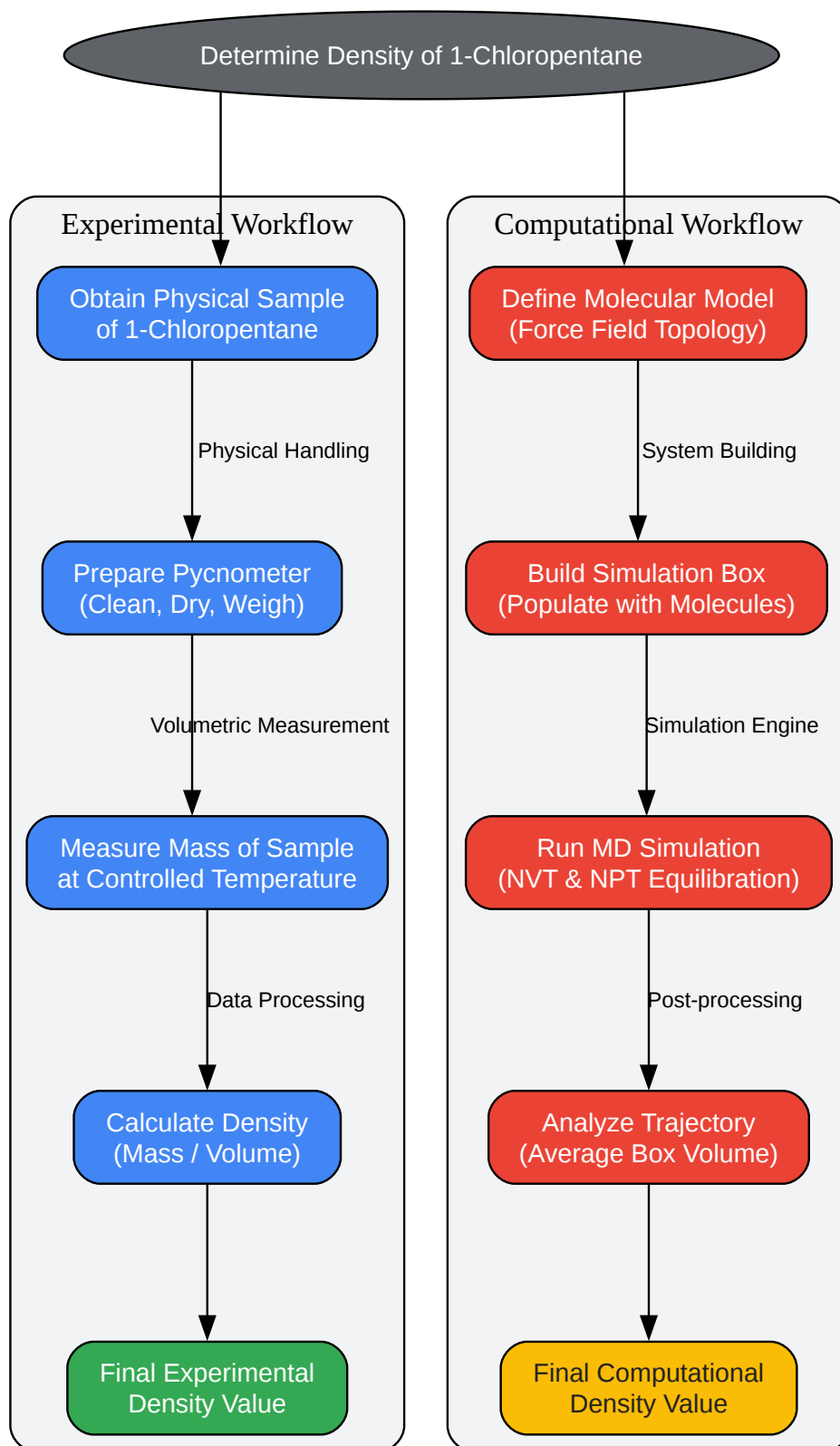
For fundamental properties like density and LogP, there is often excellent agreement between high-quality experimental data and well-parameterized computational models.[7][15] The experimental value for LogP is 2.73, which matches one of the computed values exactly, indicating the strength of modern predictive algorithms for this property.[7]

Properties related to phase transitions, such as boiling point, are significantly more challenging to predict computationally and require specialized simulation setups that are not as straightforward as an NPT simulation for density.

The primary advantage of the experimental approach is its directness and accuracy, providing a definitive real-world value. The computational approach, while indirect, offers unparalleled insight into the molecular-level interactions that give rise to these bulk properties and allows for the prediction of properties without synthesizing the compound.

Workflow Visualization

The following diagram illustrates the distinct yet complementary workflows for determining a physical property like density via experimental and computational methods.



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Caption: A comparative flowchart of experimental versus computational workflows for determining the density of **1-Chloropentane**.

Conclusion

Both experimental measurement and computational simulation are indispensable tools in the modern chemical and pharmaceutical sciences. For **1-Chloropentane**, experimental data provides a solid, reliable foundation for its physical properties, essential for process design and safety.[1] Computational methods complement this by offering a predictive framework to understand the molecular basis of these properties and to estimate them for novel or uncharacterized compounds.

For researchers and drug development professionals, the optimal approach involves leveraging both. Use established experimental data from reputable sources like the NIST Chemistry WebBook whenever available.[16] Employ computational tools to screen new derivatives, to understand structure-property relationships, and to investigate phenomena at a level of detail that experiments cannot achieve. This dual approach ensures both accuracy and insight, accelerating the pace of discovery and development.

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